

An In-depth Technical Guide to 10-Hydroxyoleuropein: Physicochemical Properties and Biological Activities

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Compound of Interest

Compound Name: 10-Hydroxyoleuropein

Cat. No.: B1233109

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Introduction

10-Hydroxyoleuropein is a naturally occurring secoiridoid, a class of compounds known for their diverse biological activities. A derivative of the more abundant oleuropein, **10-Hydroxyoleuropein** is found in various plant species, including those of the Ligustrum genus. [1][2] This technical guide provides a comprehensive overview of the physicochemical properties of **10-Hydroxyoleuropein**, detailed experimental protocols for its study, and an exploration of its potential biological significance, with a focus on its antioxidant and anti-inflammatory properties.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **10-Hydroxyoleuropein** is fundamental for its isolation, characterization, and application in research and drug development. Key data points are summarized in the table below.

Property	Value	Source
Molecular Formula	C25H32O14	[1][2]
Molecular Weight	556.5 g/mol	[1][2]
IUPAC Name	methyl (4S,5E,6S)-4-[2-[2-(3,4-dihydroxyphenyl)ethoxy]-2-oxoethyl]-5-(2-hydroxyethylidene)-6-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-4H-pyran-3-carboxylate	[1][2]
CAS Number	84638-44-8	[1][2]
Computed XLogP3	-1.7	[1][2]
Topological Polar Surface Area	222 Å ²	[1][2]
Hydrogen Bond Donor Count	7	[1]
Hydrogen Bond Acceptor Count	14	[1]
Rotatable Bond Count	11	[1]

Note: Experimental data for properties such as melting point and solubility are not readily available in the surveyed literature. The provided data is based on computational models and database entries.

Spectroscopic Data

Mass Spectrometry: High-resolution mass spectrometry is a key technique for the identification of **10-Hydroxyoleuropein** in complex mixtures. The exact mass can be used for its unambiguous identification.

¹H and ¹³C NMR Spectroscopy: While specific, detailed NMR spectra for **10-Hydroxyoleuropein** are not widely published, data for its parent compound, oleuropein, and other derivatives are available and can serve as a reference for structural elucidation.[3][4] The

structural similarity allows for the prediction of characteristic chemical shifts for the protons and carbons in **10-Hydroxyoleuropein**.

UV-Vis Spectroscopy: The UV-Vis spectrum of **10-Hydroxyoleuropein** is expected to exhibit absorption maxima characteristic of its phenolic and secoiridoid structure. Studies on oleuropein show absorption maxima around 230 nm and 280 nm, and it is anticipated that **10-Hydroxyoleuropein** will have a similar profile.^[5]

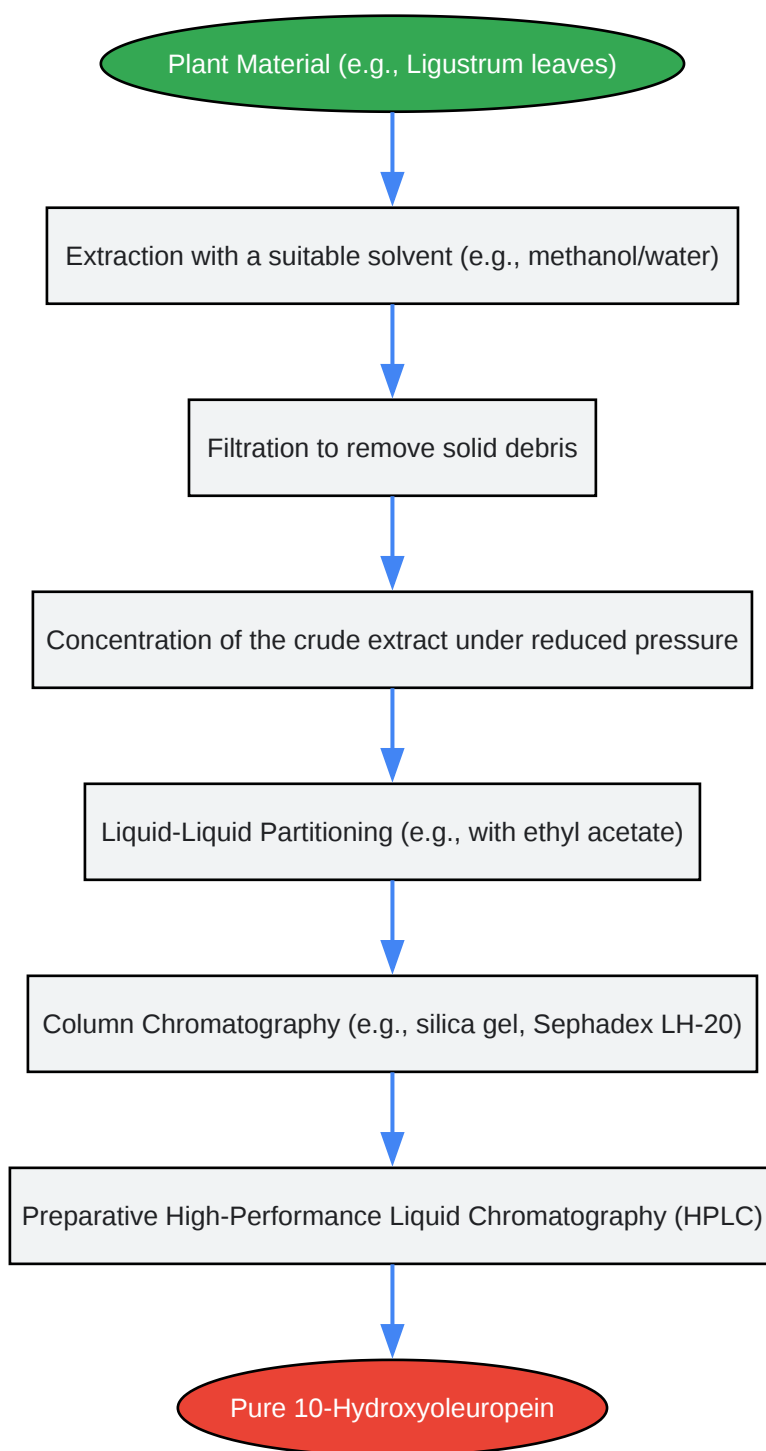
Experimental Protocols

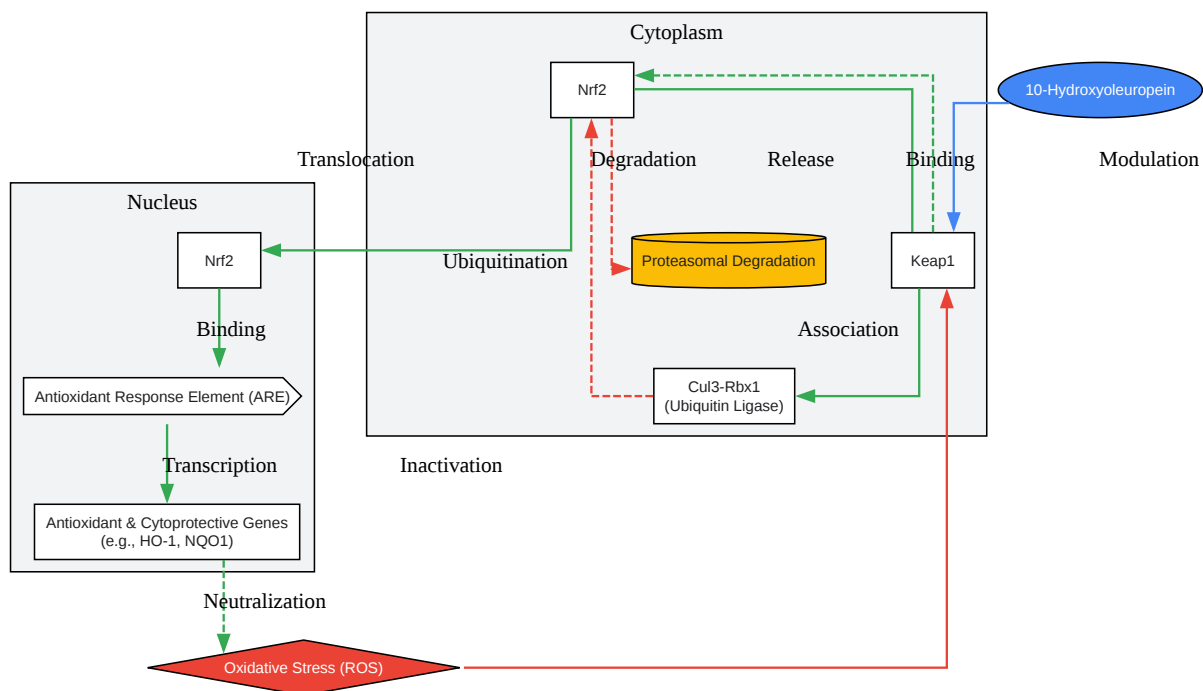
Detailed experimental protocols are crucial for the replication of scientific findings and the advancement of research. This section outlines methodologies for the isolation, purification, and analysis of **10-Hydroxyoleuropein**.

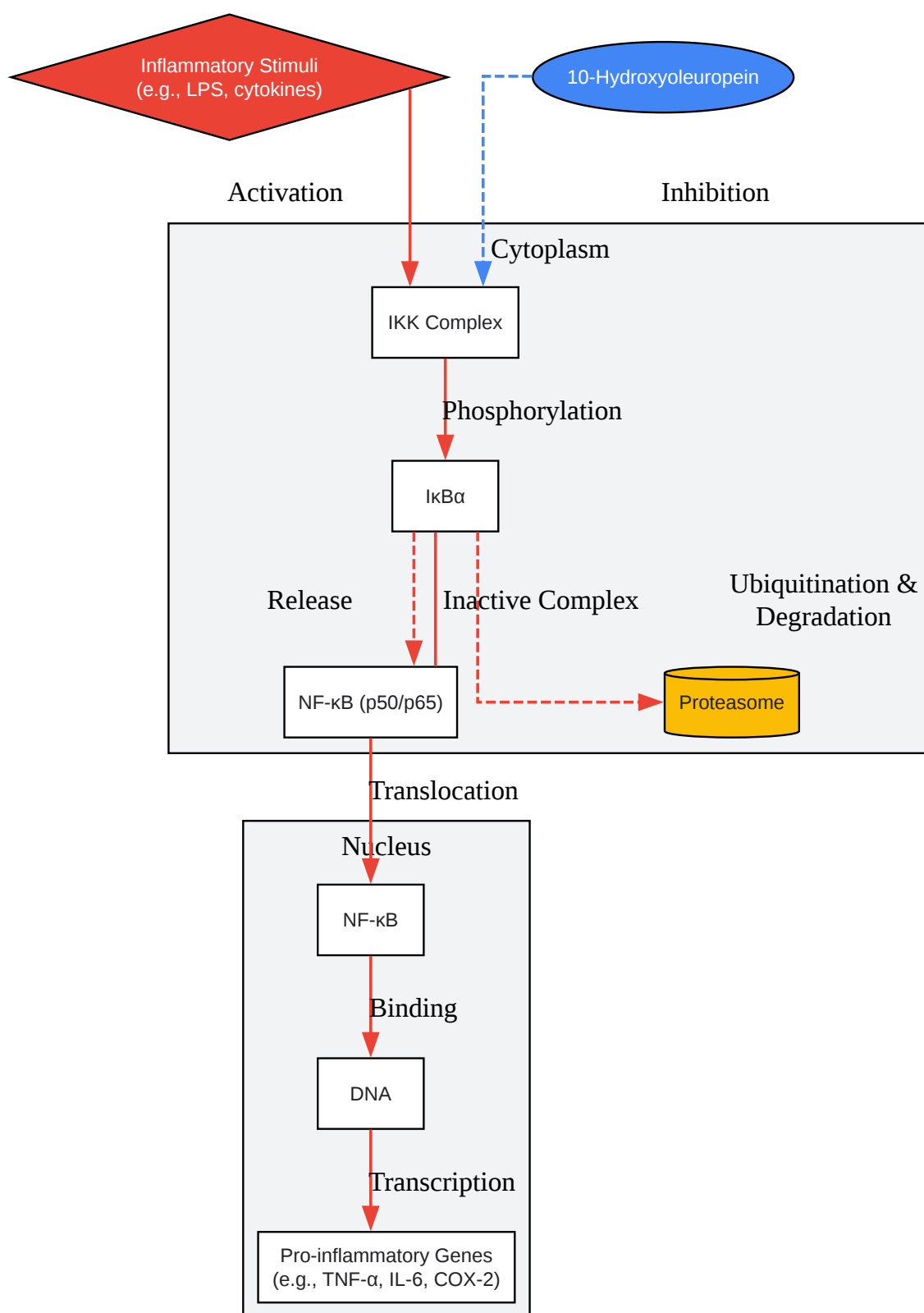
Isolation and Purification of 10-Hydroxyoleuropein

While a specific, detailed protocol for the isolation of **10-Hydroxyoleuropein** is not extensively documented, a general workflow can be adapted from methods used for oleuropein and other phenolic compounds from plant sources.

Workflow for Isolation and Purification:







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Phone: (601) 213-4426

Email: info@benchchem.com